

Application Note & Protocol: Synthesis of N-((2E)-3-(2-Furyl)acryloyl)-L-phenylalanine

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Compound of Interest

Compound Name: (2E)-3-(2-Furyl)acryloyl chloride

CAS No.: 63485-67-6

Cat. No.: B8821957

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Abstract

This document provides a comprehensive guide for the synthesis of N-((2E)-3-(2-Furyl)acryloyl)-L-phenylalanine, a novel amide synthesized through the acylation of L-phenylalanine with **(2E)-3-(2-Furyl)acryloyl chloride**. This reaction is a classic example of the Schotten-Baumann reaction, a widely utilized method for forming amides from amines and acyl chlorides. The protocol detailed herein is designed for researchers in organic synthesis, medicinal chemistry, and materials science, offering a robust methodology, mechanistic insights, and detailed characterization techniques. The resulting compound holds potential for applications in drug discovery and as a building block in peptide synthesis due to the incorporation of the furan moiety, a privileged structure in medicinal chemistry.

Introduction and Significance

The synthesis of novel amino acid derivatives is a cornerstone of drug discovery and peptide chemistry. The acylation of amino acids, such as L-phenylalanine, with functionalized acyl chlorides introduces unique chemical motifs that can modulate biological activity, improve pharmacokinetic properties, or serve as versatile synthetic intermediates.

(2E)-3-(2-Furyl)acryloyl chloride is an α,β -unsaturated acyl chloride containing a furan ring. The furan nucleus is a common scaffold in numerous natural products and pharmacologically active compounds, known for its diverse biological activities. The α,β -unsaturated system, on the other hand, can act as a Michael acceptor, potentially enabling covalent interactions with biological targets.

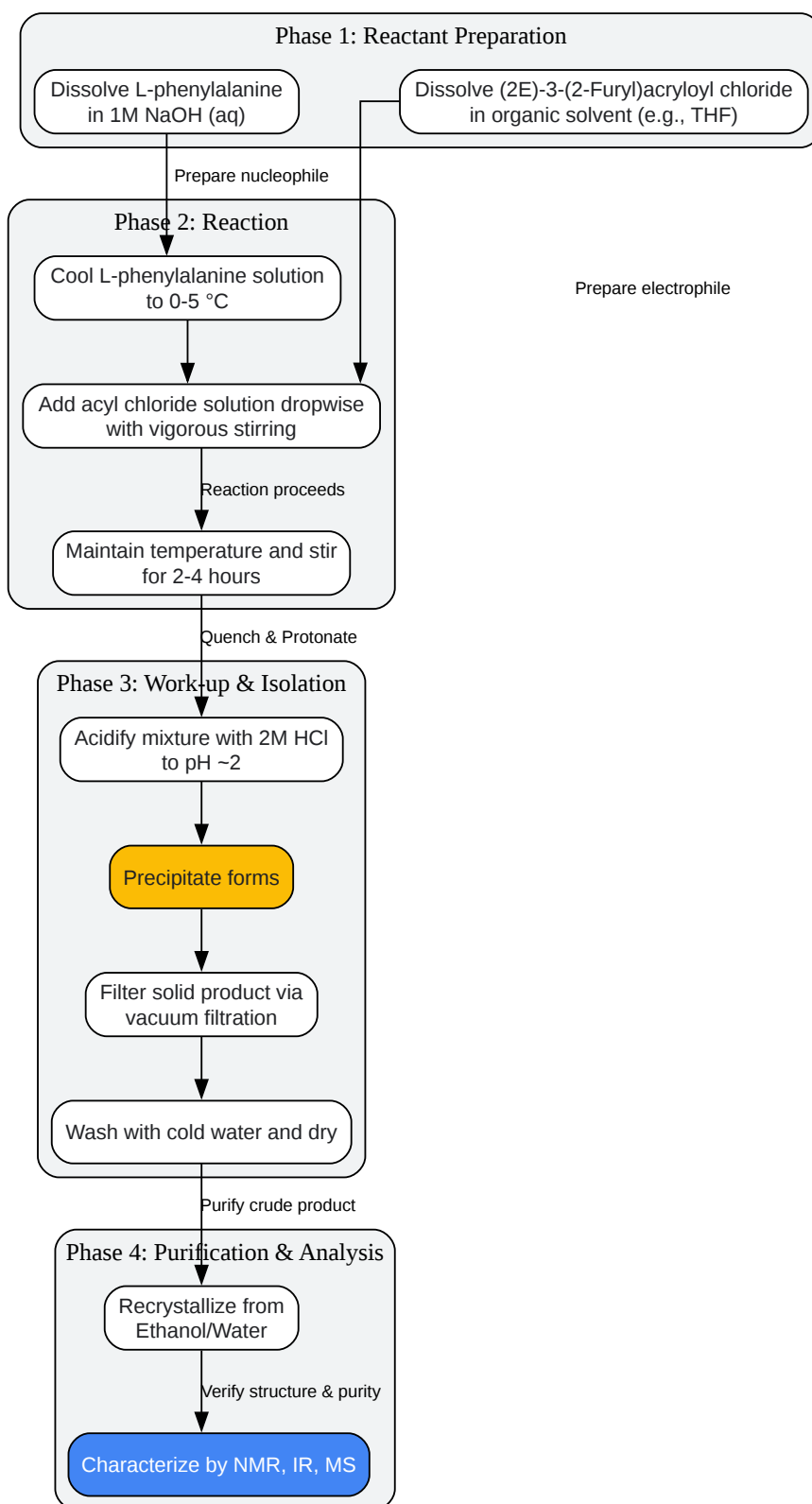
The reaction described is an N-acylation that proceeds via the Schotten-Baumann method. This reaction is typically performed in a two-phase system (e.g., aqueous/organic) or a single-phase solvent in the presence of a base. The base is crucial as it serves to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction, thereby preventing the protonation of the amine nucleophile (L-phenylalanine) and allowing the reaction to proceed to completion.

This guide provides a detailed, step-by-step protocol for the synthesis, purification, and characterization of N-((2E)-3-(2-Furyl)acryloyl)-L-phenylalanine, ensuring reproducibility and high purity of the final product.

Reaction Mechanism and Workflow

The core of this synthesis is the nucleophilic acyl substitution reaction. The amino group of L-phenylalanine acts as the nucleophile, attacking the electrophilic carbonyl carbon of **(2E)-3-(2-Furyl)acryloyl chloride**. The reaction proceeds through a tetrahedral intermediate, which then collapses to form the amide bond and eliminates a chloride ion. The liberated HCl is immediately neutralized by a base, such as sodium hydroxide or triethylamine.

DOT Diagram: Synthesis Workflow



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Caption: Workflow for the synthesis of N-((2E)-3-(2-Furyl)acryloyl)-L-phenylalanine.

Materials and Equipment

Reagents

Reagent	Grade	Supplier Example	CAS Number
L-phenylalanine	≥99%	Sigma-Aldrich	63-91-2
(2E)-3-(2-Furyl)acryloyl chloride	≥97%	Sigma-Aldrich	55598-53-3
Sodium Hydroxide (NaOH)	ACS Reagent, ≥97%	Fisher Scientific	1310-73-2
Hydrochloric Acid (HCl), 37%	ACS Reagent	VWR	7647-01-0
Tetrahydrofuran (THF), anhydrous	≥99.9%, inhibitor-free	Sigma-Aldrich	109-99-9
Ethyl Acetate	ACS Grade	Fisher Scientific	141-78-6
Hexanes	ACS Grade	VWR	110-54-3
Ethanol, 200 proof	ACS/USP Grade	Decon Labs	64-17-5
Deionized Water	18.2 MΩ·cm	In-house	7732-18-5

Equipment

- Magnetic stirrer with stirring bar
- Ice bath
- Round-bottom flasks (50 mL, 100 mL)
- Addition funnel
- pH meter or pH indicator strips
- Büchner funnel and filter flask
- Vacuum pump or aspirator

- Rotary evaporator
- Standard laboratory glassware (beakers, graduated cylinders)
- Analytical balance
- NMR spectrometer, FT-IR spectrometer, Mass spectrometer

Experimental Protocol

Safety Precaution: **(2E)-3-(2-Furyl)acryloyl chloride** is corrosive and moisture-sensitive. Hydrochloric acid is highly corrosive. Sodium hydroxide is caustic. All operations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, lab coat, and acid/base resistant gloves, must be worn.

Preparation of Reagent Solutions

- L-phenylalanine Solution: In a 100 mL round-bottom flask, dissolve L-phenylalanine (1.65 g, 10.0 mmol) in 20 mL of 1M aqueous sodium hydroxide solution. Stir until a clear solution is obtained.
- Acyl Chloride Solution: In a separate, dry 50 mL flask, dissolve **(2E)-3-(2-Furyl)acryloyl chloride** (1.57 g, 10.0 mmol) in 15 mL of anhydrous tetrahydrofuran (THF).

Reaction Procedure

- Cool the L-phenylalanine solution to 0-5 °C using an ice-water bath. Maintain vigorous stirring.
- Transfer the acyl chloride solution to an addition funnel and add it dropwise to the cold L-phenylalanine solution over a period of 20-30 minutes. Causality: Slow, dropwise addition is critical to control the exothermic reaction and prevent potential side reactions or degradation of the acyl chloride.
- During the addition, monitor the pH of the reaction mixture. If the pH drops below 10, add 1M NaOH dropwise to maintain basic conditions. Causality: Maintaining a basic pH ensures that the L-phenylalanine remains deprotonated and nucleophilic.

- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for an additional 2-3 hours to ensure the reaction goes to completion.

Work-up and Product Isolation

- Transfer the reaction mixture to a beaker.
- Slowly and carefully acidify the mixture to a pH of approximately 2 by adding 2M HCl. A precipitate should form. Causality: Acidification protonates the carboxylate group of the product, rendering it insoluble in the aqueous medium and causing it to precipitate out.
- Cool the mixture in an ice bath for 30 minutes to maximize precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the filter cake with two portions of cold deionized water (2 x 20 mL) to remove inorganic salts.
- Dry the crude product under vacuum.

Purification

- Recrystallize the crude product from a mixture of ethanol and water.
 - Dissolve the crude solid in a minimal amount of hot ethanol.
 - Add hot water dropwise until the solution becomes slightly turbid.
 - Allow the solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol/water (1:1), and dry under high vacuum.

Characterization and Expected Results

The final product, N-((2E)-3-(2-Furyl)acryloyl)-L-phenylalanine, should be a white to off-white solid.

Parameter	Expected Value/Observation
Appearance	White to off-white crystalline solid
Yield	75-85%
Melting Point	To be determined experimentally (TBD)
¹ H NMR (400 MHz, DMSO-d ₆)	δ (ppm): ~8.5 (d, NH), ~7.8 (m, furan-H), ~7.3 (m, Ar-H), ~7.2 (d, vinyl-H), ~6.7 (m, furan-H), ~6.6 (m, furan-H), ~6.5 (d, vinyl-H), ~4.5 (m, α-CH), ~3.0 (m, β-CH ₂)
IR (ATR)	ν (cm ⁻¹): ~3300 (N-H stretch), ~3100 (C-H, aromatic/vinyl), ~1720 (C=O, acid), ~1650 (C=O, amide I), ~1610 (C=C stretch), ~1540 (N-H bend, amide II)
Mass Spec (ESI-)	[M-H] ⁻ calculated for C ₁₆ H ₁₄ NO ₄ ⁻ : 298.09. Found: ~298.1

Troubleshooting

Issue	Possible Cause(s)	Suggested Solution(s)
Low Yield	1. Incomplete reaction.2. Hydrolysis of acyl chloride.3. Product loss during work-up.	1. Increase reaction time or ensure pH remains basic.2. Use anhydrous solvent; add acyl chloride slowly at low temp.3. Ensure complete precipitation before filtering.
Oily Product	Impurities or incomplete drying.	1. Re-purify by recrystallization.2. Ensure product is thoroughly dried under vacuum.
Impure Product (NMR)	Presence of starting materials or side products.	1. Improve washing steps during work-up.2. Optimize recrystallization solvent system. Consider column chromatography if necessary.

References

- Clayden, J., Greeves, N., Warren, S. (2012). Organic Chemistry, 2nd Edition. Oxford University Press. [\[Link\]](#)
- Kurti, L., Czako, B. (2005). Strategic Applications of Named Reactions in Organic Synthesis. Elsevier Academic Press. [\[Link\]](#)
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